

Technical Support Center: Optimizing 2',7'Difluorofluorescein Assays

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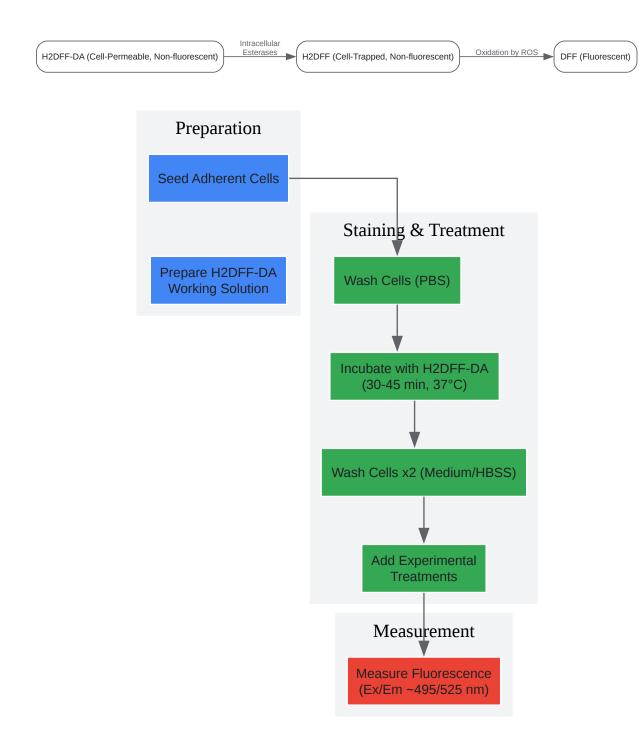
This technical support center provides troubleshooting guidance and answers to frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals optimize the signal-to-noise ratio in **2',7'-Difluorofluorescein** (DFF) assays for the detection of reactive oxygen species (ROS).

Frequently Asked Questions (FAQs)

Q1: What is 2',7'-Difluorofluorescein (DFF) and how does it detect ROS?

2',7'-Difluorofluorescein, often sold as Oregon Green[™] 488, is a fluorescent probe used to detect reactive oxygen species within cells. The assay typically uses the diacetate form, **2',7'-Difluorofluorescein** diacetate (H2DFF-DA or DFF-DA), which is a non-fluorescent and cell-permeable molecule. Once inside the cell, intracellular esterases cleave the acetate groups, converting it to the non-fluorescent 2',7'-Difluorodihydrofluorescein (H2DFF). In the presence of ROS, H2DFF is oxidized to the highly fluorescent **2',7'-Difluorofluorescein** (DFF). The resulting fluorescence intensity is directly proportional to the level of intracellular ROS.





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